

Physicochemical Properties of 2,6-Dimethylquinoline

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2,6-Dimethylquinoline

CAS No.: 877-43-0

Cat. No.: S578971

Get Quote

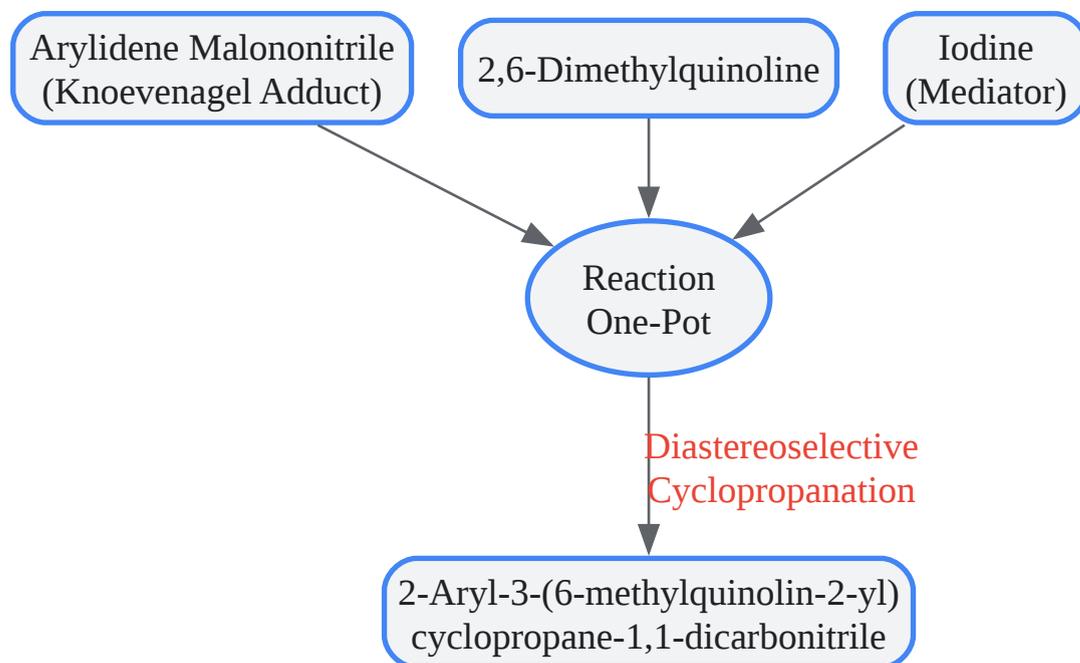
Property	Value	Reference / Comment
CAS Registry Number	877-43-0	[1] [2] [3]
Molecular Formula	C ₁₁ H ₁₁ N	[1] [2] [3]
Molecular Weight	157.21 - 157.22 g/mol	[1] [3]
Physical Appearance	White to almost white powder or crystals	[2] [3] [4]
Melting Point	57 - 60 °C (literature)	[2] [3] [4]
Boiling Point	267 °C	[3] [4]
Purity	≥ 99% (GC)	[3] [4]

Synthetic Application: Diastereoselective Cyclopropanation

One research article describes a specific synthetic application of **2,6-dimethylquinoline**. The reaction involves an **iodine-mediated, diastereoselective cyclopropanation** with arylidene malononitriles

(Knoevenagel condensation products of benzaldehydes and malononitrile) [5].

This one-pot method provides a route to synthetically valuable **2-aryl-3-(6-methylquinolin-2-yl)cyclopropane-1,1-dicarbonitriles** in moderate to good yields [5]. The following workflow outlines the general procedure, though specific details like molar ratios, temperature, and reaction time were not available in the search results.



[Click to download full resolution via product page](#)

Biological Relevance in Research

2,6-Dimethylquinoline is utilized in biochemical research, primarily as a **potential inhibitor of cytochrome P450 1A2 (CYP1A2) activity** [2]. It has been used to study the inhibition potencies (IC₅₀ values) of various chemicals with recombinant human CYP enzymes for *in vitro* research purposes [2].

Safety and Handling

While a full Safety Data Sheet (SDS) was not accessible in the search results, some supplier information indicates the following hazards:

- **Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H402 (Harmful to aquatic life) [4].
- **Precautionary Measures:** Wear protective gloves, eye protection, and face protection. Avoid release to the environment [4].

Experimental Protocol Considerations

Given the limited detail in the search results, the following points should be considered when planning experiments:

- **Storage:** Store at room temperature, preferably in a cool, dark place. Some suppliers recommend storing under inert gas as the compound may be air-sensitive [4].
- **Purification:** The compound is typically supplied at high purity ($\geq 98-99\%$) [2] [3] [4]. Standard purification techniques like recrystallization may be applicable.
- **Literature Gap:** The searched literature lacks a detailed, step-by-step synthesis procedure for using **2,6-dimethylquinoline** in the cyclopropanation reaction or other transformations.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Quinoline, 2 , 6 -dimethyl [webbook.nist.gov]
2. 2,6-Dimethylquinoline 98 877-43-0 [sigmaaldrich.com]
3. 2,6-Dimethylquinoline [chemimpex.com]
4. 2,6-Dimethylquinoline 877-43-0 [tcchemicals.com]
5. Thieme E-Journals - Synlett / Abstract [thieme-connect.com]

To cite this document: Smolecule. [Physicochemical Properties of 2,6-Dimethylquinoline]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b578971#synthesis-using-2-6-dimethylquinoline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com